3-(2-Methoxyethoxy)benzenesulfonyl chloride structure

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Compound of Interest

Compound Name:	*3-(2-Methoxyethoxy)benzenesulfonyl chloride*
CAS No.:	*1602988-63-5*
Cat. No.:	*B2877245*

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An in-depth technical guide on the synthesis, physicochemical profiling, and pharmaceutical application of **3-(2-Methoxyethoxy)benzenesulfonyl chloride**, tailored for process chemists and drug discovery scientists.

Executive Summary

In the landscape of targeted protein degradation (TPD) and molecular glue development, the selection of precise chemical building blocks dictates both the pharmacokinetic viability and target-binding affinity of the final therapeutic. **3-(2-Methoxyethoxy)benzenesulfonyl chloride** (CAS: 1602988-63-5) has emerged as a critical electrophilic intermediate. Primarily utilized in the synthesis of sulfonamide-based molecular glues targeting the RNA-binding motif protein 39 (RBM39), this compound offers a unique combination of strong electrophilicity for robust amine coupling and a heteroatom-rich ether appendage that heavily modulates the lipophilicity of the resulting pharmacophore.

Physicochemical Profiling & Structural Rationale

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The structural architecture of **3-(2-methoxyethoxy)benzenesulfonyl chloride** is deliberately designed to overcome the classical limitations of aryl sulfonamides, which often suffer from poor aqueous solubility and excessive lipophilicity.

By installing a 2-methoxyethoxy group at the meta position of the benzenesulfonyl core, chemists introduce a flexible, oxygen-rich vector. This appendage serves a dual purpose:

- Physicochemical Optimization: The ether oxygens act as potent hydrogen bond acceptors, significantly lowering the partition coefficient (CLogP = -0.021) compared to standard alkyl or halo-substituted analogs (1)[1].
- Steric & Electronic Tuning: The meta substitution avoids steric hindrance at the reactive sulfonyl chloride center, ensuring rapid and high-yielding coupling kinetics with sterically hindered amines.

Table 1: Quantitative Physicochemical Data

Property	Value	Source Validation
Chemical Name	**3-(2-Methoxyethoxy)benzenesulfonyl chloride**	
CAS Registry Number	1602988-63-5	2[2]
Molecular Formula	C9H11ClO4S	1[1]
Molecular Weight	250.70 g/mol	2[2]
CLogP	-0.021	1[1]
Physical Form	Liquid	

| Storage Conditions | 2–8 °C (Moisture Sensitive) | |

De Novo Synthesis & Process Chemistry

The synthesis of **3-(2-methoxyethoxy)benzenesulfonyl chloride** requires strict regiocontrol. Direct chlorosulfonylation of 1-(2-methoxyethoxy)benzene using chlorosulfonic acid is

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fundamentally flawed, as the electron-donating ether group directs electrophilic aromatic substitution to a mixture of ortho and para positions, failing to yield the desired meta isomer.

To achieve absolute regiocontrol, modern process chemistry relies on a two-step sequence utilizing a pre-installed halogen at the meta position, as detailed in recent patent literature (3) [3].

Step-by-Step Methodology

Step 1: Palladium-Catalyzed Thioetherification

- Causality: A Buchwald-Hartwig-type cross-coupling is employed to forge the C-S bond exactly at the meta position. XantPhos is selected as the ligand because its wide bite angle prevents catalyst deactivation and strongly promotes the reductive elimination of the thioether.

- Protocol: To a solution of 1-bromo-3-(2-methoxyethoxy)benzene (1.0 eq) and DIPEA (3.0 eq) in anhydrous dioxane is added benzyl mercaptan (1.2 eq), XantPhos (0.1 eq), and Pd2(dba)3 (0.05 eq). The system is purged with nitrogen and stirred at 100 °C for 1 hour. Following aqueous dilution and EtOAc extraction, the intermediate benzyl(3-(2-methoxyethoxy)phenyl)sulfane is isolated via silica gel chromatography[3].

Step 2: Oxidative Chlorination

- Causality: N-chlorosuccinimide (NCS) in an aqueous acetic acid system provides a mild, controlled environment. The water acts as the oxygen source to form the sulfonyl group, while NCS provides the electrophilic chlorine, simultaneously cleaving the benzyl protecting group.

- Protocol: The thioether intermediate is dissolved in a 1:1 mixture of acetic acid and water. NCS (2.0 eq) is added portion-wise at 0 °C to control the exothermic oxidation. The mixture warms to room temperature over 2 hours. The volatile components are removed under reduced pressure, and the residue is subjected to a rapid EtOAc/water workup to yield the final sulfonyl chloride[3].

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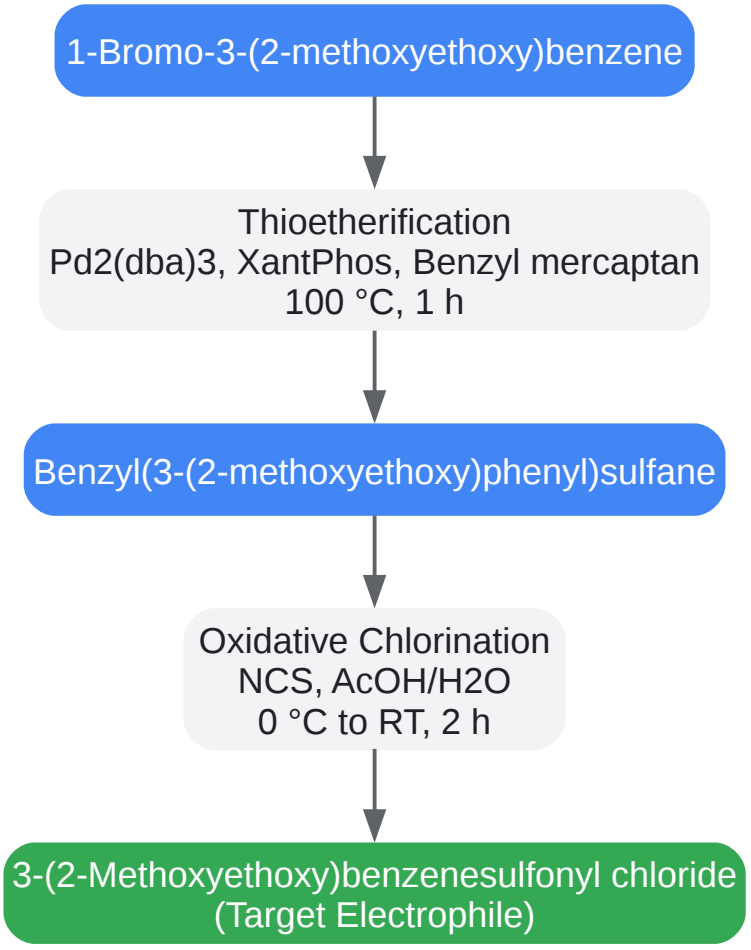

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Fig 1: Regioselective synthesis workflow for **3-(2-methoxyethoxy)benzenesulfonyl chloride**.

Application in Drug Discovery: RBM39 Molecular Glues

The primary application of this building block is the synthesis of novel anticancer sulfonamides that act as molecular glues (4)[4]. RBM39 is an essential serine/arginine-rich splicing factor and a transcriptional co-activator for AP-1 and estrogen receptor alpha (ERα). Aberrant RBM39 activity is heavily implicated in the malignant progression of solid and hematological cancers[3].

When **3-(2-methoxyethoxy)benzenesulfonyl chloride** is coupled with specific heterocyclic amines (e.g., indole derivatives), the resulting sulfonamides bind directly to the DCAF15 substrate receptor of the CUL4-DCAF15 E3 ubiquitin ligase. This binding event alters the surface topology of DCAF15, creating a neo-surface that artificially recruits RBM39. The

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proximity induced by this ternary complex leads to the rapid polyubiquitination and subsequent proteasomal degradation of RBM39.

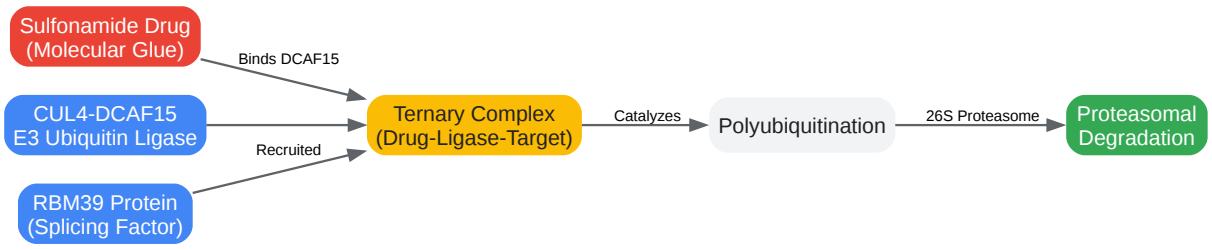

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Fig 2: Mechanism of action for RBM39 targeted protein degradation via sulfonamide molecular glues.

Self-Validating Experimental Protocols for Sulfonamide Coupling

Handling sulfonyl chlorides requires rigorous technique due to their high susceptibility to hydrolysis, which converts the active electrophile into an inert sulfonic acid. The following protocol integrates a self-validating analytical step to ensure reaction integrity.

Protocol: Anhydrous Sulfonamide Coupling

- Preparation: Dissolve the target amine (1.0 eq) in anhydrous CH_2Cl_2 (0.1 M) under an argon atmosphere. Causality: Trace moisture will competitively hydrolyze the sulfonyl chloride.
- Activation: Add anhydrous pyridine (3.0 eq) and cool the vessel to 0 °C. Causality: Pyridine acts as an acid scavenger and a nucleophilic catalyst, forming a highly reactive sulfonylpyridinium intermediate. Cooling suppresses exothermic side reactions.
- Coupling: Add **3-(2-methoxyethoxy)benzenesulfonyl chloride** (1.2 eq) dropwise.
- Self-Validation Check (The Methanol Quench): Standard LC-MS analysis often results in false negatives because sulfonyl chlorides hydrolyze on the LC column, appearing as sulfonic acids. To validate that the active electrophile is still present in the reaction vessel:

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- Withdraw a 5 µL aliquot from the reaction.
- Quench immediately into 100 µL of methanol containing 1% triethylamine.
- Analyze via LC-MS. If the sulfonyl chloride is active, it will instantly convert to the methyl sulfonate ester (yielding an M+32 Da mass shift relative to the sulfonic acid). If only the sulfonic acid mass is observed, the reagent has hydrolyzed, indicating a stalled reaction.

- Workup: Once complete, quench the reaction with 1N HCl to protonate and remove the pyridine. Extract the organic layer, dry over Na_2SO_4, and concentrate for downstream purification.

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